

Introduction: A Versatile Scaffold in Modern Chemistry

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Compound of Interest

Compound Name: 6-Amino-5-chloropicolinonitrile

CAS No.: 1805511-71-0

Cat. No.: B1413568

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2-Amino-3-chloro-5-cyanopyridine is a highly functionalized heterocyclic compound that has garnered significant attention in various fields of chemistry, most notably in medicinal chemistry and materials science. Its unique arrangement of amino, chloro, and cyano groups on a pyridine ring imparts a distinct reactivity profile, making it a valuable building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its fundamental chemistry, including its synthesis, reactivity, and key applications, with a focus on practical insights for researchers and professionals in drug development.

Molecular Structure and Properties

The structure of 2-Amino-3-chloro-5-cyanopyridine features a pyridine ring substituted with an amino group at the 2-position, a chlorine atom at the 3-position, and a cyano group at the 5-position. This substitution pattern leads to a unique interplay of electronic effects that govern its reactivity. The electron-donating amino group activates the ring towards electrophilic substitution, while the electron-withdrawing chloro and cyano groups deactivate the ring and influence the regioselectivity of its reactions.

A summary of its key properties is presented below:

Property	Value
Molecular Formula	C6H4ClN3
Molecular Weight	153.57 g/mol
Appearance	Off-white to yellow or brown powder or crystals
Melting Point	218 - 224 °C
Boiling Point	338.8 °C at 760 mmHg (Predicted)
Solubility	Soluble in DMSO, Methanol

Synthesis of 2-Amino-3-chloro-5-cyanopyridine

The most common and practical synthesis of 2-Amino-3-chloro-5-cyanopyridine involves the reaction of 2-amino-5-cyanopyridine with a chlorinating agent. A widely used and effective method is the chlorination using N-chlorosuccinimide (NCS) in a suitable solvent.

Experimental Protocol: Synthesis via Chlorination with NCS

This protocol outlines a standard laboratory procedure for the synthesis of 2-Amino-3-chloro-5-cyanopyridine.

Materials:

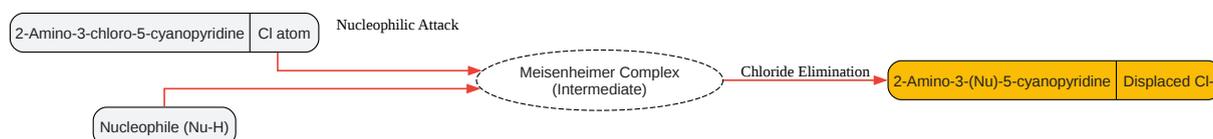
- 2-Amino-5-cyanopyridine
- N-Chlorosuccinimide (NCS)
- Acetonitrile (anhydrous)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

- Heating mantle
- Standard glassware for workup and purification

Procedure:

- To a solution of 2-amino-5-cyanopyridine (1.0 eq) in anhydrous acetonitrile, add N-chlorosuccinimide (1.1 eq) portion-wise at room temperature.
- Stir the resulting mixture at room temperature for 30 minutes.
- Heat the reaction mixture to reflux (approximately 80-82 °C) and maintain for 2-3 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-water and stir for 30 minutes.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with cold water and then with a small amount of cold ethanol.
- Dry the product under vacuum to afford 2-Amino-3-chloro-5-cyanopyridine as a solid.

Diagram of Synthetic Workflow:



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Caption: Generalized pathway for S_NAr reactions.

Applications in Drug Discovery and Medicinal Chemistry

2-Amino-3-chloro-5-cyanopyridine is a prominent scaffold in the development of novel therapeutic agents. Its ability to serve as a versatile starting material for the synthesis of a wide range of substituted pyridines makes it highly valuable in drug discovery programs.

One of the most notable applications is in the synthesis of kinase inhibitors. The pyridine core can mimic the purine scaffold of ATP, and the various functional groups allow for the introduction of substituents that can specifically target the ATP-binding site of kinases. For example, derivatives of 2-Amino-3-chloro-5-cyanopyridine have been investigated as inhibitors of various kinases involved in cancer and inflammatory diseases.

Conclusion

2-Amino-3-chloro-5-cyanopyridine is a compound of significant interest due to its versatile reactivity and its utility as a building block in the synthesis of complex organic molecules. A thorough understanding of its synthesis, reactivity, and applications is crucial for chemists working in drug discovery, materials science, and related fields. The information provided in this guide serves as a foundational resource for researchers and professionals, enabling them to leverage the unique chemical properties of this important heterocyclic compound.

References

- Synthesis of 2-amino-3-chloro-5-cyanopyridine. Molbase. Available at: [\[Link\]](#)
- 2-Amino-3-chloro-5-cyanopyridine. PubChem. Available at: [\[Link\]](#)
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